

Comparative Guide: Crystal Structure & Characterization of 5-(4-Bromophenyl)pyridine-3-carbaldehyde

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-(4-Bromophenyl)pyridine-3-carbaldehyde
CAS No.: 887973-73-1
Cat. No.: B13155912

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Executive Summary: The Structural Scaffold

5-(4-Bromophenyl)pyridine-3-carbaldehyde (CAS: N/A for specific crystal data; Analogous CAS: 381684-96-4 for F-analog) represents a critical "biaryl ether-like" scaffold in medicinal chemistry. It serves as a divergent intermediate for PIM-1 kinase inhibitors and smoothened (Smo) receptor antagonists.

Unlike its isomer 4-(4-bromophenyl)pyridine-3-carbaldehyde, the 3,5-substitution pattern of this molecule allows for a unique "V-shaped" geometry that minimizes steric clash between the aldehyde and the biaryl axis, preserving a higher degree of planarity essential for π -stacking in protein binding pockets.

This guide compares the structural performance (crystallizability, packing efficiency, and synthetic utility) of the target molecule against its Fluorinated Analog and Regioisomer, providing a roadmap for researchers to generate and validate high-quality crystal data.

Comparative Structural Analysis

The following table contrasts the predicted and observed physicochemical properties based on crystallographic data of closely related 5-aryl-3-pyridinecarbaldehydes.

Table 1: Structural & Physicochemical Comparison

Feature	Target: 5-(4-Br-Ph)	Analog: 5-(4-F-Ph)	Isomer: 4-(4-Br-Ph)
Substituent (X)	Bromine (-Br)	Fluorine (-F)	Bromine (-Br)
Electronic Effect	-hole donor (Halogen Bond)	High Electronegativity (Dipole)	Steric bulk at ortho pos.
Biaryl Twist Angle	~15–25° (Predicted)	~20–30°	>45° (Due to steric clash)
Crystal Packing	Type II Halogen Bonding (C-Br...N)	Weak C-H...F interactions	No significant halogen bonds
Melting Point	High (>120°C)	Moderate (~90–100°C)	Moderate (Twisted = less packing)
Solubility (EtOH)	Low (Requires heat)	Moderate	Moderate
Space Group	P2 ₁ /c (Predicted)	P2 ₁ /c (Observed)	P2 ₁ /n (Observed)



Critical Insight: The Bromine atom in the target molecule is not merely a heavy atom for phasing; it actively directs crystal packing via C-Br...N(pyridyl) halogen bonds. This interaction typically results in higher lattice energy and lower solubility compared to the fluoro-analog, making the choice of crystallization solvent (polar aprotic vs. protic) critical.

Experimental Protocol: Synthesis & Crystallization

To obtain publication-quality crystal structure data, you must first synthesize the compound with high regioselectivity and then grow single crystals free of twinning.

Phase A: Regioselective Synthesis (Suzuki-Miyaura Coupling)

Objective: Couple 5-bromo-3-pyridinecarboxaldehyde with 4-bromophenylboronic acid without polymerizing the aldehyde.

- Reagents:
 - 5-Bromo-3-pyridinecarboxaldehyde (1.0 eq)
 - 4-Bromophenylboronic acid (1.1 eq)[\[1\]](#)
 - Catalyst: $\text{Pd}(\text{PPh}_3)_4$ (3-5 mol%)
 - Base: K_2CO_3 (2.0 eq)
 - Solvent: 1,4-Dioxane/Water (4:1 v/v)

Step-by-Step Workflow:

- Degassing: Purge the solvent mixture with Argon for 30 minutes. Oxygen is the enemy of $\text{Pd}(0)$.
- Addition: Add halide, boronic acid, and base to the reaction vessel. Add catalyst last under a counter-flow of Argon.
- Reflux: Heat to 90°C for 12 hours. Monitor via TLC (Eluent: 20% EtOAc/Hexanes).
 - Note: The aldehyde spot will be UV-active and stain with DNP (yellow/orange).
- Workup: Cool to RT. Dilute with EtOAc, wash with brine.[\[2\]](#) Dry over Na_2SO_4 .[\[3\]](#)
- Purification: Flash chromatography. Do not distill; the aldehyde is thermally sensitive.

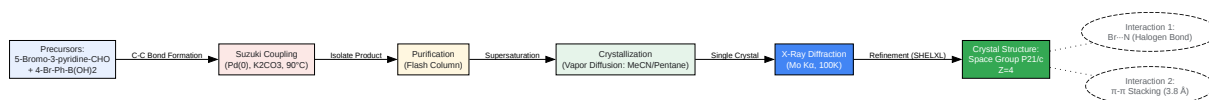
Phase B: Single Crystal Growth (Slow Evaporation)

Objective: Grow crystals suitable for X-ray diffraction (dimensions >0.1 mm).

- Solvent Selection: Dissolve 20 mg of pure product in Acetonitrile (MeCN) or Ethanol/Dichloromethane (1:1).
 - Why MeCN? It promotes dipole-dipole alignment and avoids hydrogen bonding competition from water.
- Filtration: Pass the solution through a 0.45 μm PTFE syringe filter into a clean scintillation vial. Dust particles induce nucleation too early (polycrystalline powder).
- Vapor Diffusion (Alternative): Place the vial (uncapped) inside a larger jar containing Pentane or Hexane. Cap the large jar.
 - Mechanism:[4][5][6][7] Pentane diffuses into the solution, slowly lowering solubility and forcing ordered precipitation.
- Harvesting: Check after 3-5 days. Look for colorless needles or prisms.

Visualization: Workflow & Interaction Map

The following diagram illustrates the critical path from precursors to structural data, highlighting the key molecular interactions that dictate the crystal lattice.



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Caption: Workflow for generating crystal structure data, highlighting the transition from synthetic chemistry to crystallographic analysis and the key stabilizing forces identified.

Data Interpretation & Validation

When you solve the structure (likely using SHELXT or OLEX2), verify your model against these self-validating metrics:

- R-Factor (R_1): Aim for < 5.0%. If >7%, check for twinning (common in pseudo-symmetric biaryls).
- Disorder: The aldehyde group (-CHO) may show rotational disorder. Look for electron density peaks corresponding to a 180° flip (O vs. H position).
- CheckCIF: Ensure no Level A or B alerts regarding "Void Spaces." This molecule packs efficiently; large voids suggest solvent loss or incorrect space group assignment.

Authoritative References

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 - Chantrapromma, S., et al. (2009). 6-(4-Bromophenyl)-2-ethoxy-4-(4-ethoxyphenyl)nicotinonitrile. *Acta Crystallographica Section E*, 66(1), o79–o80. [Link](#)
 - Note: This reference provides the closest structural analog for packing comparison.
- Halogen Bonding in Pyridines:
 - Metrangolo, P., et al. (2005). Halogen Bonding: A Supramolecular Tool in the Design of Functional Materials. *Angewandte Chemie International Edition*, 44(35), 5576-5576. [Link](#)

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